

Essential Safety and Operational Guide for Handling Cholesteryl Eicosapentaenoate

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Compound of Interest

Compound Name: CE(20:5(5Z,8Z,11Z,14Z,17Z))

CAS No.: 74892-97-0

Cat. No.: B1249968

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Cholesteryl Eicosapentaenoate (**CE(20:5(5Z,8Z,11Z,14Z,17Z))**). It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential to minimize exposure and ensure personal safety when handling **CE(20:5(5Z,8Z,11Z,14Z,17Z))**, which is often supplied as a solution in an organic solvent like chloroform. The following table summarizes the recommended PPE.

Protective Equipment	Specification and Use
Eye Protection	Chemical safety glasses are required to protect against splashes.[1][2]
Hand Protection	Chemical-resistant gloves, such as nitrile or latex, should be worn to prevent skin contact.[1][3]
Body Protection	A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.[1]
Respiratory Protection	Work in a well-ventilated area, such as a chemical fume hood, especially when handling the chloroform solution, to prevent inhalation of vapors.[1][4]

Operational and Disposal Plans

Proper handling and disposal of **CE(20:5(5Z,8Z,11Z,14Z,17Z))** are critical for maintaining a safe and compliant laboratory. The following procedural guidance outlines the key steps from receipt to disposal.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a freezer, as recommended for lipid compounds to maintain stability.[5]
- If supplied in a solvent, store away from heat, sparks, and open flames.[4]

Handling and Use:

- All handling of the substance, especially when in a volatile solvent, should be conducted in a certified chemical fume hood to ensure adequate ventilation.[4]
- Avoid direct contact with eyes and skin.[1]

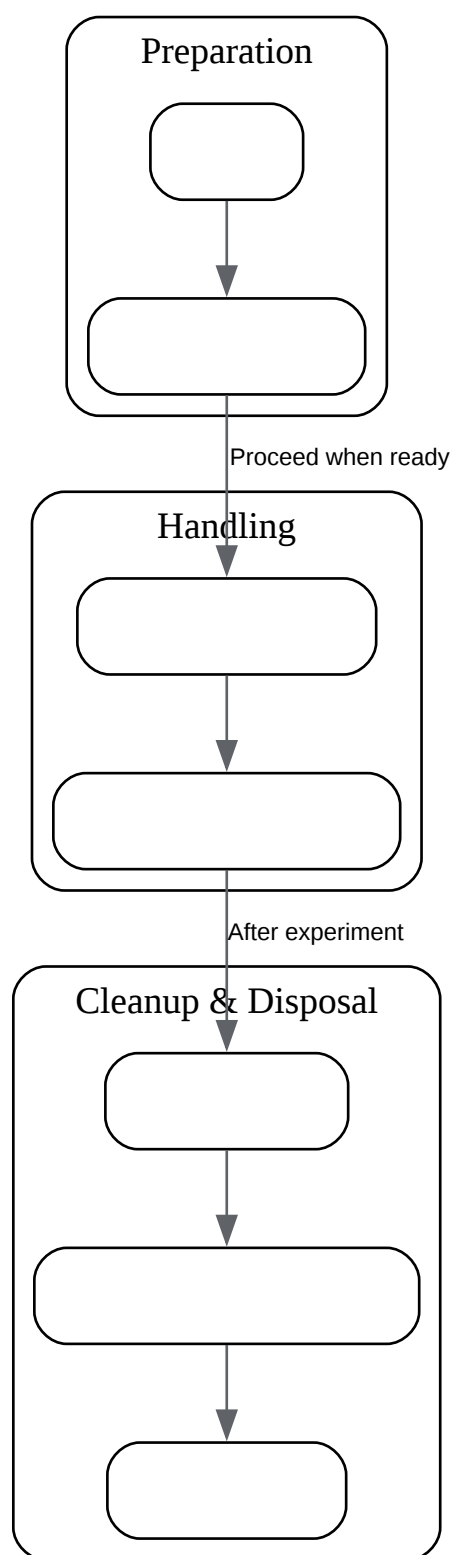
- Prevent inhalation of vapors from the solvent.[\[1\]](#)
- Use appropriate, clean laboratory glassware and equipment to prevent contamination.

Disposal:

- All waste materials, including empty containers, contaminated gloves, and other disposable items, should be collected in a designated and properly labeled hazardous waste container.
- Liquid waste, including any unused solution, should be disposed of as halogenated organic waste, following institutional and local regulations.
- Do not pour chemical waste down the drain.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **CE(20:5(5Z,8Z,11Z,14Z,17Z))** in a laboratory setting, from initial preparation to final disposal.



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